

Technical Support Center: MC-70 Experimental Applications

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Compound of Interest

Compound Name: MC-70

Cat. No.: B1676260

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and professionals in materials science and civil engineering working with **MC-70**, a medium-curing cutback asphalt.

Frequently Asked Questions (FAQs)

Q1: What is **MC-70** and what are its primary applications in experiments?

MC-70 is a specific grade of medium-curing cutback asphalt, which is a solution of bitumen in a kerosene-based solvent.[1][2][3] In experimental settings, it is primarily used in the construction and treatment of pavements.[1] Common applications that are often the subject of laboratory investigation include its use as a prime coat on the base course of roads before applying a bituminous layer and in the production of patching or stockpile mixtures.[1][2]

Q2: We are observing significant variability in our kinematic viscosity test results for **MC-70**. What are the potential causes?

Variability in kinematic viscosity testing can arise from several factors:

- **Temperature Control:** The viscosity of **MC-70** is highly dependent on temperature. Ensure the test bath is maintained precisely at 60°C as specified in ASTM D2170.[4]
- **Sample Handling:** Before testing, the sample must be thoroughly agitated to ensure homogeneity, but not so vigorously as to cause a loss of volatile cutters.

- **Timing Accuracy:** Inaccurate timing of the fluid flow through the viscometer is a common source of error.
- **Instrument Calibration:** Ensure the viscometer is properly calibrated.

Q3: Our flash point test results are inconsistent. What should we troubleshoot?

Inconsistent flash points, determined by the Tag Open Cup method (ASTM D3143), are often due to:

- **Heating Rate:** A non-uniform or incorrect heating rate can lead to variable results.
- **Volatilization of Cutter:** Improper handling and storage can lead to the loss of the volatile kerosene cutter, which will increase the flash point. Store **MC-70** in a cool, well-ventilated place and keep containers tightly sealed.[\[2\]](#)[\[4\]](#)
- **Test Flame Application:** The timing and application of the test flame must be consistent as per the standard.

Q4: What factors can affect the drying time of **MC-70** in our experiments?

The drying time of **MC-70** is influenced by:

- **Porosity of the Base Course:** A more porous base will absorb the cutback asphalt more readily, potentially leading to a faster drying time.[\[2\]](#)[\[4\]](#)
- **Weather Conditions:** Ambient temperature, humidity, and airflow will all affect the evaporation rate of the kerosene cutter.
- **Moisture Content of the Base:** The base course should have a moisture content of less than 50% of the Optimum Moisture Content. A damp base can slow down the curing process.[\[2\]](#)[\[4\]](#)

Q5: We are seeing discrepancies in the residue from distillation tests. What could be the cause?

The percentage of residue from distillation to 360°C (ASTM D402) is a critical parameter. Discrepancies can be caused by:

- **Rate of Distillation:** The rate at which the distillation is carried out must be carefully controlled.
- **Thermometer Placement:** Incorrect placement of the thermometer can lead to inaccurate temperature readings and, consequently, an incorrect determination of the residue.
- **Condenser Efficiency:** An inefficient condenser can result in the loss of some of the distillate, leading to a higher-than-actual residue value.

Quantitative Data Summary

The following tables summarize key quantitative parameters for **MC-70** based on standard specifications.

Table 1: Physical Properties of **MC-70**

Property	Test Method	Unit	Minimum	Maximum
Kinematic Viscosity at 60°C	ASTM D2170	mm ² /s	70	140
Flash Point (Tag Open Cup)	ASTM D3143	°C	38	-
Water Content	ASTM D95	%	-	0.2
Residue from Distillation	ASTM D402	%	55	-

Source: Complies with ASTM D2027 and AASHTO M82 specifications.[\[4\]](#)

Table 2: Distillation Test Specifications for **MC-70**

Distillate (% Volume of Total Distillate to 360°C)	Test Method	Unit	Minimum	Maximum
to 225°C	ASTM D402	%	-	20
to 260°C	ASTM D402	%	20	60
to 316°C	ASTM D402	%	65	90

Source: Complies with ASTM D2027 and AASHTO M82 specifications.[4]

Table 3: Properties of Residue from Distillation

Property	Test Method	Unit	Minimum	Maximum
Absolute Viscosity at 60°C	ASTM D2171	Pa·s	30	120
Ductility at 25°C	ASTM D113	cm	100	-
Solubility in Trichloroethylene	ASTM D2042	%	99	-

Source: Complies with ASTM D2027 and AASHTO M82 specifications.[4]

Experimental Protocols

1. Kinematic Viscosity Determination (ASTM D2170)

- Objective: To determine the kinematic viscosity of **MC-70** at 60°C.
- Methodology:
 - Heat the sample of **MC-70** to a temperature no more than 60°C above the approximate test temperature.
 - Pour the sample into a calibrated glass capillary viscometer.

- Place the viscometer in a constant temperature bath maintained at $60^{\circ}\text{C} \pm 0.02^{\circ}\text{C}$.
- Allow the sample to reach thermal equilibrium.
- Draw the liquid up into the viscometer to a point above the timing marks.
- Measure the time required for the liquid to flow between the two timing marks.
- Calculate the kinematic viscosity by multiplying the flow time by the viscometer calibration constant.

2. Flash Point Determination (ASTM D3143 - Tag Open Cup)

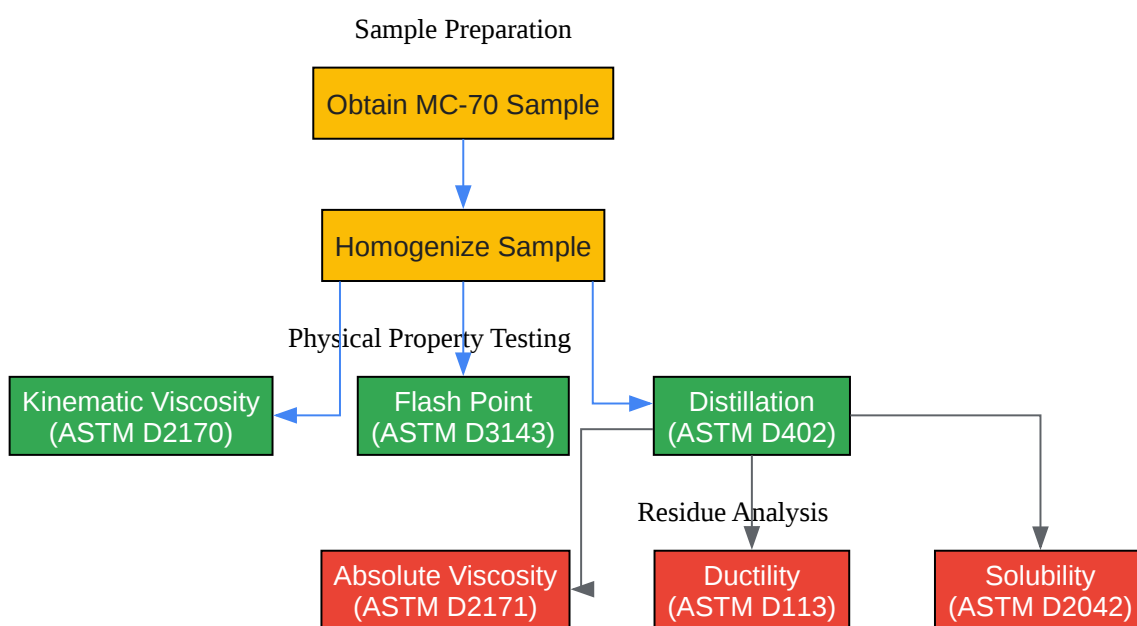
- Objective: To determine the flash point of **MC-70**.
- Methodology:
 - Fill the test cup with the **MC-70** sample to the filling mark.
 - Place the test cup in the apparatus and begin heating at a specified, uniform rate.
 - Apply a small test flame across the surface of the liquid at specified temperature intervals.
 - The flash point is the lowest temperature at which the application of the test flame causes the vapors above the surface of the liquid to ignite.

3. Distillation Test (ASTM D402)

- Objective: To separate the volatile constituents from the asphaltic residue in **MC-70**.
- Methodology:
 - Place a 200 mL sample of **MC-70** into a distillation flask.
 - Assemble the distillation apparatus, including the flask, condenser, and graduated cylinder for collecting the distillate.
 - Heat the flask at a controlled rate to progressively higher temperatures (225°C , 260°C , 316°C , and 360°C).

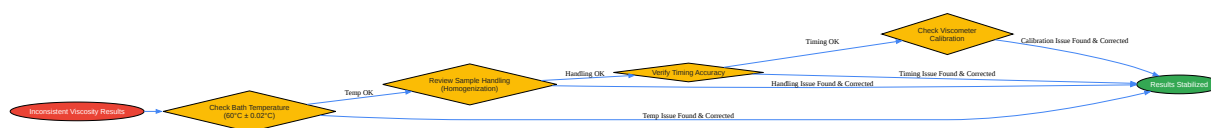
- Record the volume of distillate collected at each specified temperature.
- After the distillation is complete, the remaining material in the flask is the residue, which is then used for further testing.

Visualizations



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Caption: Workflow for the physical analysis of **MC-70**.



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Caption: Troubleshooting logic for inconsistent viscosity tests.

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